

# ML346: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ML346

Cat. No.: B15582953

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An in-depth exploration of the physical, chemical, and biological properties of the Hsp70 activator, **ML346**.

This technical guide provides a detailed overview of **ML346**, a potent activator of Heat Shock Protein 70 (Hsp70) expression. It is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting proteostasis mechanisms in various diseases. This document outlines the core physical and chemical characteristics of **ML346**, its mechanism of action, and detailed protocols for key in vitro experiments.

## Core Properties of ML346

**ML346** is a small molecule belonging to the barbituric acid scaffold, recognized for its ability to induce the heat shock response (HSR) and restore protein folding in models of conformational diseases.<sup>[1][2]</sup>

Property	Value	Source
IUPAC Name	(E)-5-(3-(4-methoxyphenyl)allylidene)pyrimidine-2,4,6(1H,3H,5H)-trione	[3]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>	[3]
Molecular Weight	272.26 g/mol	[3]
Appearance	Orange to red solid powder	[3]
CAS Number	100872-83-1	[3]
SMILES	<chem>O=C(NC(NC(=O)=O)C1=CC(=O)C=C1C2=CC=C(OC)C=C2</chem>	[3]
Solubility	Soluble in DMSO. Specific solubilities include: 30 mg/mL in DMF, 30 mg/mL in DMSO, 0.3 mg/mL in DMSO:PBS (pH 7.2) (1:2), and 0.5 mg/mL in Ethanol.	[4]
Stability	Store at 0-4°C for short-term and -20°C for long-term storage. Solutions should be protected from light.	[3]

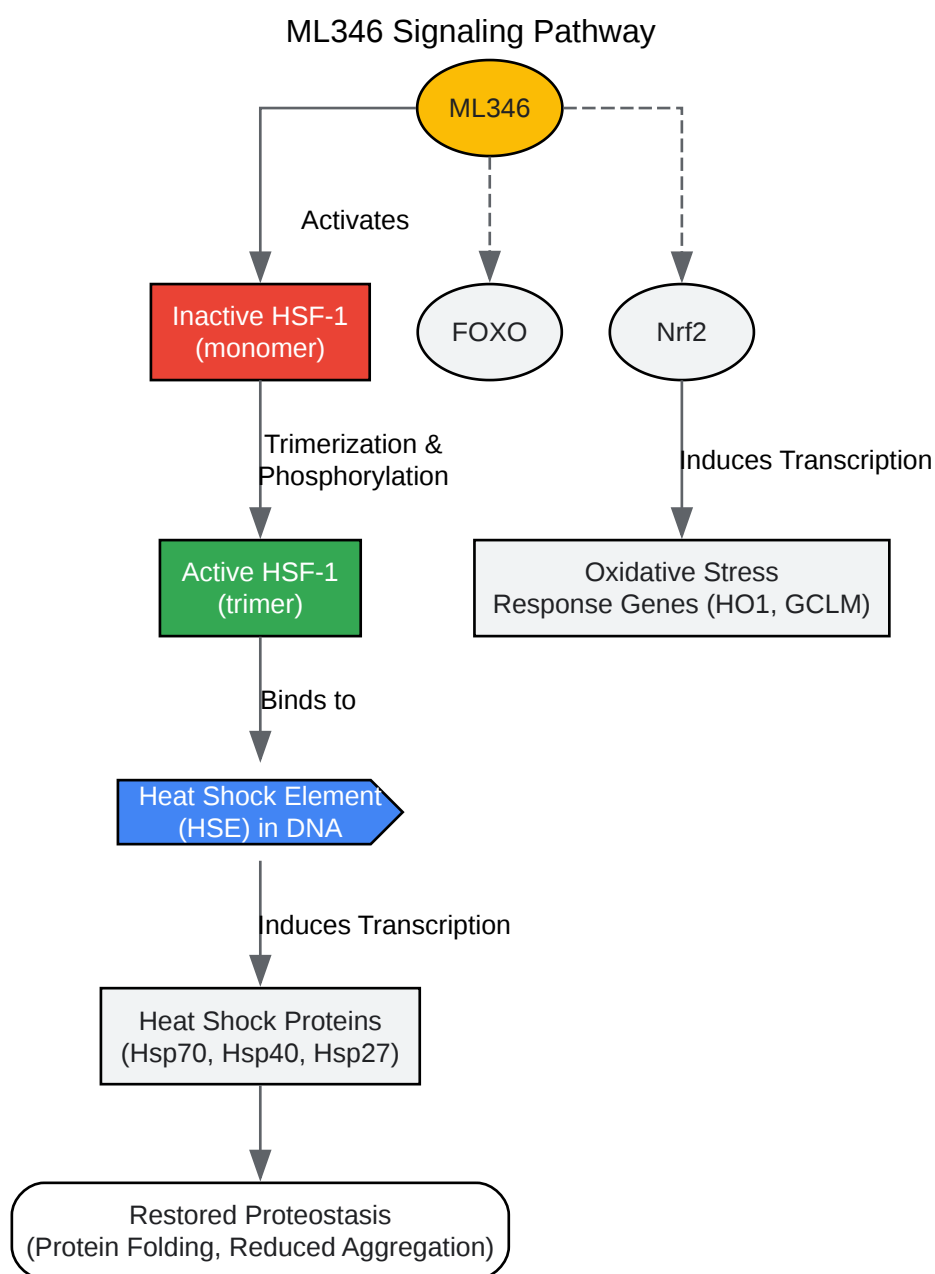
## Biological Activity and Mechanism of Action

**ML346** is a potent activator of Hsp70 expression and Heat Shock Factor 1 (HSF-1) activity, with a reported EC<sub>50</sub> of 4.6 μM for Hsp70 induction in HeLa cells.[1][5][6] Its mechanism of action is centered on the activation of the Heat Shock Response (HSR), a critical cellular pathway for maintaining protein homeostasis (proteostasis).

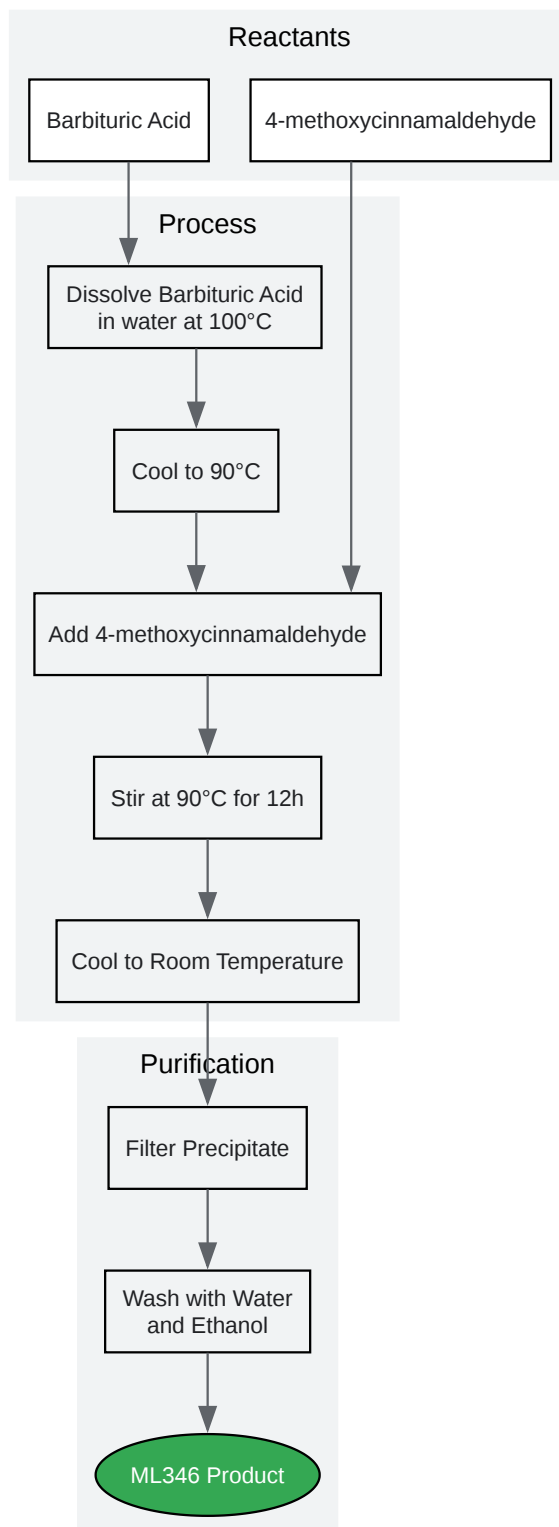
The activation of HSF-1 by **ML346** leads to the increased transcription of several key cytoprotective genes, including:

- Heat Shock Proteins: Hsp70, Hsp40, and Hsp27, which act as molecular chaperones to facilitate protein folding and prevent aggregation.[4][5]
- Oxidative Stress Response Genes: Heme oxygenase 1 (HO1), glutamate-cysteine ligase modifier subunit (GCLM), and BiP (GRP78), which protect cells from oxidative damage.[4][5]

The effects of **ML346** are mediated through a novel mechanism that involves the interplay of FOXO, HSF-1, and Nrf2 transcription factors, highlighting its broad impact on cellular stress response pathways.[1][2] This activity allows **ML346** to restore protein folding and reduce the aggregation of misfolded proteins associated with various protein conformational diseases, including Huntington's disease and cystic fibrosis.[1][4]



## ML346 Synthesis Workflow

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- To cite this document: BenchChem. [ML346: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15582953#physical-and-chemical-properties-of-ml346]

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